

An In-depth Technical Guide to 4-Heptylaniline: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Heptylaniline**, a substituted aniline with applications in materials science and as an intermediate in organic synthesis. The document details its molecular structure, physicochemical properties, and spectroscopic profile. A detailed experimental protocol for a plausible synthetic route is presented, along with a corresponding workflow diagram. This guide is intended to be a valuable resource for researchers and professionals in chemistry and drug development.

Molecular Structure and Properties

4-Heptylaniline is an organic compound characterized by a heptyl group attached to the fourth position (para-position) of an aniline ring. This structure imparts both hydrophobic (the heptyl chain) and hydrophilic (the amino group) characteristics to the molecule.

Molecular Formula: $C_{13}H_{21}N$ [\[1\]](#)

Molecular Weight: 191.31 g/mol [1][2][3]

SMILES: CCCCCCCCc1ccc(N)cc1[3]

InChI Key: BNEWZYZRLNNWNR-UHFFFAOYSA-N[2][3]

Physicochemical Data

The physical and chemical properties of **4-Heptylaniline** are summarized in the table below. This data is crucial for its handling, storage, and application in various experimental setups.

Property	Value	Reference
CAS Number	37529-27-4	[2][3]
Appearance	Liquid	[3]
Density	0.91 g/mL at 25 °C	[3]
Boiling Point	159 °C at 18 mmHg	[3]
Refractive Index	n _{20/D} 1.52	[3]
Flash Point	113 °C (closed cup)	[3]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **4-Heptylaniline**.

- ¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the para-substituted benzene ring, the protons of the amino group, and the aliphatic protons of the heptyl chain.
- ¹³C NMR:** The carbon NMR spectrum will display distinct peaks for the carbon atoms of the aromatic ring and the heptyl group.
- Mass Spectrometry:** The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound. Common fragmentation patterns involve the loss of the heptyl chain or parts of it.

- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the N-H stretching of the amine group, C-H stretching of the aromatic and aliphatic parts, and C=C stretching of the aromatic ring.

Synthesis of 4-Heptylaniline

A plausible and efficient method for the synthesis of **4-Heptylaniline** involves a two-step process starting from 4-iodonitrobenzene. The first step is a Kumada cross-coupling reaction to introduce the heptyl chain, followed by the reduction of the nitro group to an amine.

Experimental Protocol

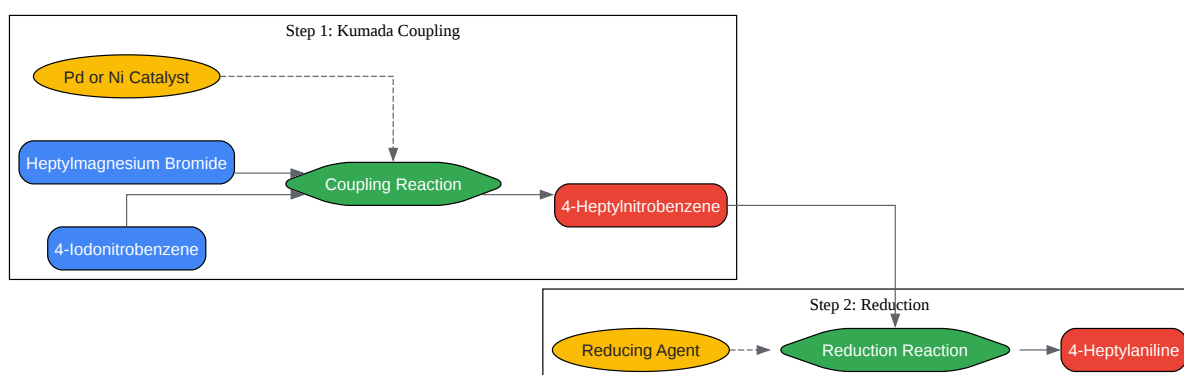
Step 1: Synthesis of 4-Heptylnitrobenzene via Kumada Coupling

- Grignard Reagent Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings. Add a small crystal of iodine to initiate the reaction. A solution of 1-bromoheptane in anhydrous diethyl ether is added dropwise to the magnesium turnings with stirring. The reaction is typically initiated with gentle heating and then maintained at a controlled temperature to ensure the formation of the heptylmagnesium bromide Grignard reagent.
- Coupling Reaction: In a separate flame-dried flask, dissolve 4-iodonitrobenzene in anhydrous tetrahydrofuran (THF). To this solution, add a catalytic amount of a palladium or nickel catalyst, such as --INVALID-LINK--palladium(II) dichloride (Pd-PEPPSI). The prepared heptylmagnesium bromide solution is then added dropwise to the reaction mixture at a controlled temperature (e.g., 0 °C to room temperature).
- Reaction Monitoring and Work-up: The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC). Upon completion, the reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude 4-heptylnitrobenzene.
- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

Step 2: Reduction of 4-Heptylnitrobenzene to **4-Heptylaniline**

- **Reaction Setup:** In a round-bottom flask, dissolve the purified 4-heptylnitrobenzene in a suitable solvent such as ethanol or ethyl acetate.
- **Reduction:** Add a reducing agent, such as tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) in the presence of concentrated hydrochloric acid, or perform catalytic hydrogenation using a catalyst like palladium on carbon (Pd/C) under a hydrogen atmosphere.
- **Reaction Monitoring and Work-up:** The reaction is monitored by TLC until the starting material is consumed. If using tin(II) chloride, the reaction mixture is basified with a sodium hydroxide solution to precipitate tin salts, and the product is extracted with an organic solvent. For catalytic hydrogenation, the catalyst is filtered off, and the solvent is evaporated.
- **Purification:** The crude **4-Heptylaniline** is purified by distillation under reduced pressure or by column chromatography to yield the final product.

Synthesis Workflow



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Caption: Synthetic pathway for **4-Heptylaniline**.

Applications

4-Heptylaniline serves as a versatile intermediate in various fields:

- **Liquid Crystals:** Due to its rod-like molecular structure, it is a building block for the synthesis of liquid crystalline materials used in displays and other electro-optical devices.
- **Pharmaceutical Research:** It is used in the synthesis of novel compounds with potential biological activity. For instance, it has been incorporated into quinolinequinone structures investigated as anti-mycobacterial agents.[4]
- **Proteomics Research:** It is described as a substituted aniline compound for use in proteomics research, although specific applications are not detailed in the readily available literature.[5][6]
- **Materials Science:** The adsorption of **4-Heptylaniline** on materials like dodecyl-grafted mesoporous alumina has been studied, indicating its potential use in separation and purification processes.[4]

Safety and Handling

4-Heptylaniline is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[3] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Conclusion

4-Heptylaniline is a valuable chemical compound with a well-defined molecular structure and a range of physicochemical properties that make it suitable for various applications, particularly in the synthesis of liquid crystals and biologically active molecules. This guide provides essential technical information to support its use in research and development.

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